

# Physical properties of "3,5-Dichlorophenyl thioethanol" (melting point, boiling point)

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## Compound of Interest

Compound Name: 3,5-Dichlorophenyl thioethanol

Cat. No.: B021172

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## Technical Guide: Physicochemical Properties of 3,5-Dichlorophenyl Thioethanol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,5-Dichlorophenyl thioethanol** (CAS No. 101079-86-1) is an organic compound featuring a dichlorinated phenyl ring linked to an ethanol group via a thioether bond.<sup>[1][2]</sup> Its structure suggests potential applications in organic synthesis and as a scaffold in the development of bioactive molecules.<sup>[1]</sup> This technical guide provides a summary of its known physical properties and outlines general experimental protocols for their determination. Additionally, a generalized workflow for assessing the potential antifungal activity of such a compound is presented, a property noted for related dichlorophenyl derivatives.<sup>[3][4][5]</sup>

### Physicochemical Data

The available physical and chemical properties for **3,5-Dichlorophenyl thioethanol** are summarized in the table below. It is important to note that an experimentally determined melting point is not readily available in the public domain. The provided pKa is a predicted value.<sup>[1]</sup>

Property	Value	Source(s)
CAS Number	101079-86-1	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> OS	[1][6]
Molecular Weight	223.12 g/mol	[2]
Appearance	White to colorless solid	[1]
Boiling Point	330.8 °C at 760 mmHg	[6][7]
Flash Point	153.9 °C	[6]
pKa (Predicted)	14.25 ± 0.10	[1]
Melting Point	Data not available	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3,5-Dichlorophenyl thioethanol** are not specifically published. However, standard methodologies for organic compounds of this nature are well-established.

### Melting Point Determination (General Protocol)

The melting point of a solid organic compound is a key indicator of its purity.[8] A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[8] The capillary method is a standard technique.[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[8]
- Glass capillary tubes (sealed at one end)
- Thermometer
- Sample of the solid compound

Procedure:

- A small amount of the finely powdered dry sample is packed into the closed end of a glass capillary tube to a height of 2-3 mm.[10]
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[9]
- The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.[10]
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.[10]

## Boiling Point Determination (General Protocol)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11] Several methods can be employed for its determination, including the Thiele tube method, which is suitable for small sample volumes.[12]

Apparatus:

- Thiele tube or similar heating bath[12]
- Small test tube[12]
- Capillary tube (sealed at one end)[13]
- Thermometer[12]
- Heating oil
- Sample of the liquid compound

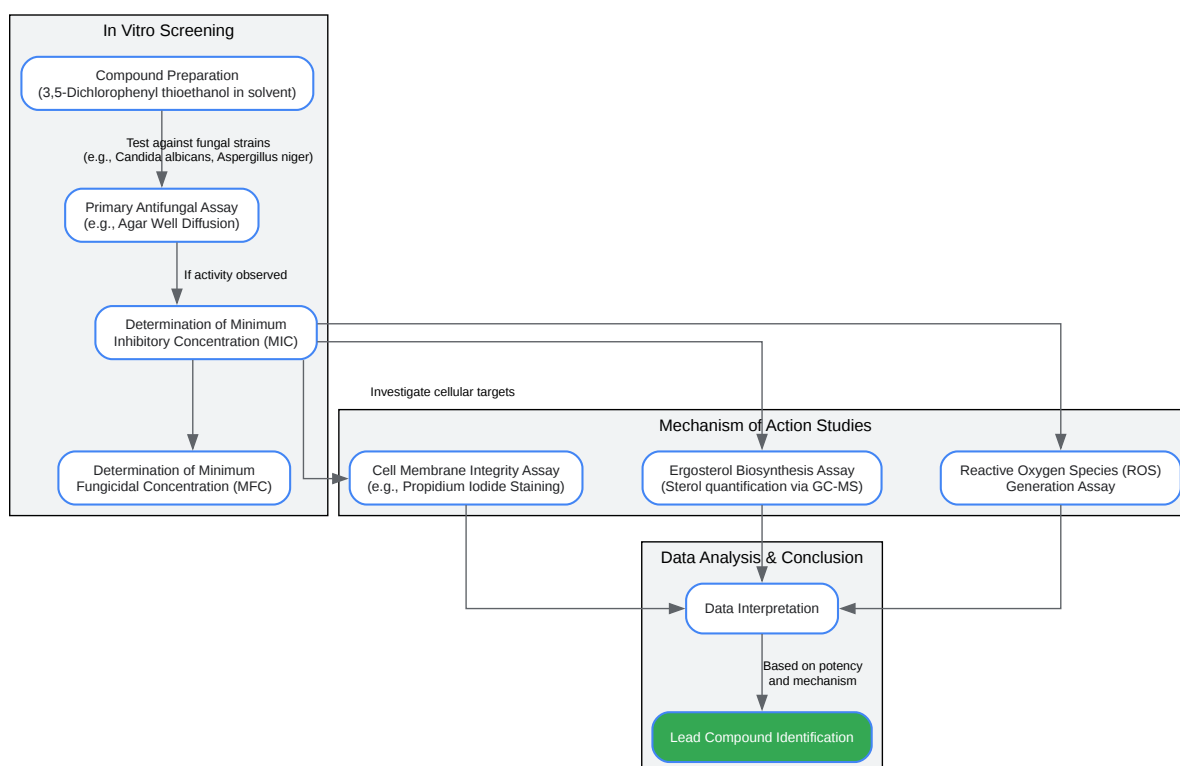
Procedure:

- A few milliliters of the liquid sample are placed in a small test tube.[12]

- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.[\[13\]](#)
- The test tube assembly is attached to a thermometer and placed in a Thiele tube containing heating oil.[\[12\]](#)
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[13\]](#)
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the liquid has reached its boiling point.[\[14\]](#)
- The heat source is removed, and the apparatus is allowed to cool.[\[12\]](#)
- The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point of the sample.[\[13\]](#)[\[14\]](#)

## Logical Workflow Visualization

Given that dichlorophenyl derivatives have been investigated for their antifungal properties, a logical workflow for the preliminary screening and characterization of the antifungal activity of a compound like **3,5-Dichlorophenyl thioethanol** is presented below.[\[3\]](#)[\[4\]](#)[\[5\]](#) This diagram illustrates a generalized experimental approach.



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Caption: Generalized workflow for antifungal activity screening and mechanism of action studies.

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